

Personal protective equipment for handling L-Cysteine-glutathione Disulfide

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Compound of Interest

Compound Name: *L-Cysteine-glutathione Disulfide*

Cat. No.: *B8017958*

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Essential Safety and Handling Guide for L-Cysteine-glutathione Disulfide

This guide provides immediate, essential safety and logistical information for handling **L-Cysteine-glutathione Disulfide** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **L-Cysteine-glutathione Disulfide**
- Synonyms: CYSH-GSH, L-CySSG[1][2]
- CAS Number: 13081-14-6[1][2]

Hazard Identification and Classification

L-Cysteine-glutathione Disulfide is classified as a hazardous substance. Key hazards include:

- Skin Irritation (Category 2): Causes skin irritation.[1][3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][3]

- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[1][3]
- Flammability: May be a flammable solid.[3]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

To ensure safety when handling **L-Cysteine-glutathione Disulfide**, the following personal protective equipment is mandatory:

PPE Category	Specific Equipment
Eye and Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator is recommended if ventilation is inadequate or for prolonged exposure, especially when handling the solid form where dust may be generated.

Safe Handling and Storage Protocols

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or aerosols.
- Ensure that an eyewash station and safety shower are readily accessible.[4]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Review the Safety Data Sheet (SDS).

- Dispensing: When weighing or transferring the solid material, avoid creating dust.[4] Use appropriate tools and a contained environment.
- Solution Preparation: **L-Cysteine-glutathione Disulfide** is soluble in water (approx. 20 mg/ml) and PBS (pH 7.2) (approx. 10 mg/ml).[5] It is sparingly soluble in organic solvents like ethanol, DMSO, and dimethyl formamide.[5] When preparing aqueous solutions, it is recommended to dissolve the crystalline solid directly in the aqueous buffer.[5] Aqueous solutions are not recommended for storage for more than one day.[5]
- Post-Handling: Wash hands thoroughly with soap and water after handling.[1] Remove and launder contaminated clothing before reuse.

Storage:

- Store in a tightly sealed container in a cool, dry place.[1][4] The recommended storage temperature is -20°C for long-term stability (≥4 years).[5]

Accidental Release and Disposal Plan

Spill Response:

- Evacuate: Evacuate the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For a solid spill, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[4]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent or detergent and water.

Disposal:

- Dispose of waste material and empty containers in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[1][6]

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1][7]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15-20 minutes.[1] Remove contaminated clothing. If skin irritation occurs, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1]
- After Swallowing: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.[8]

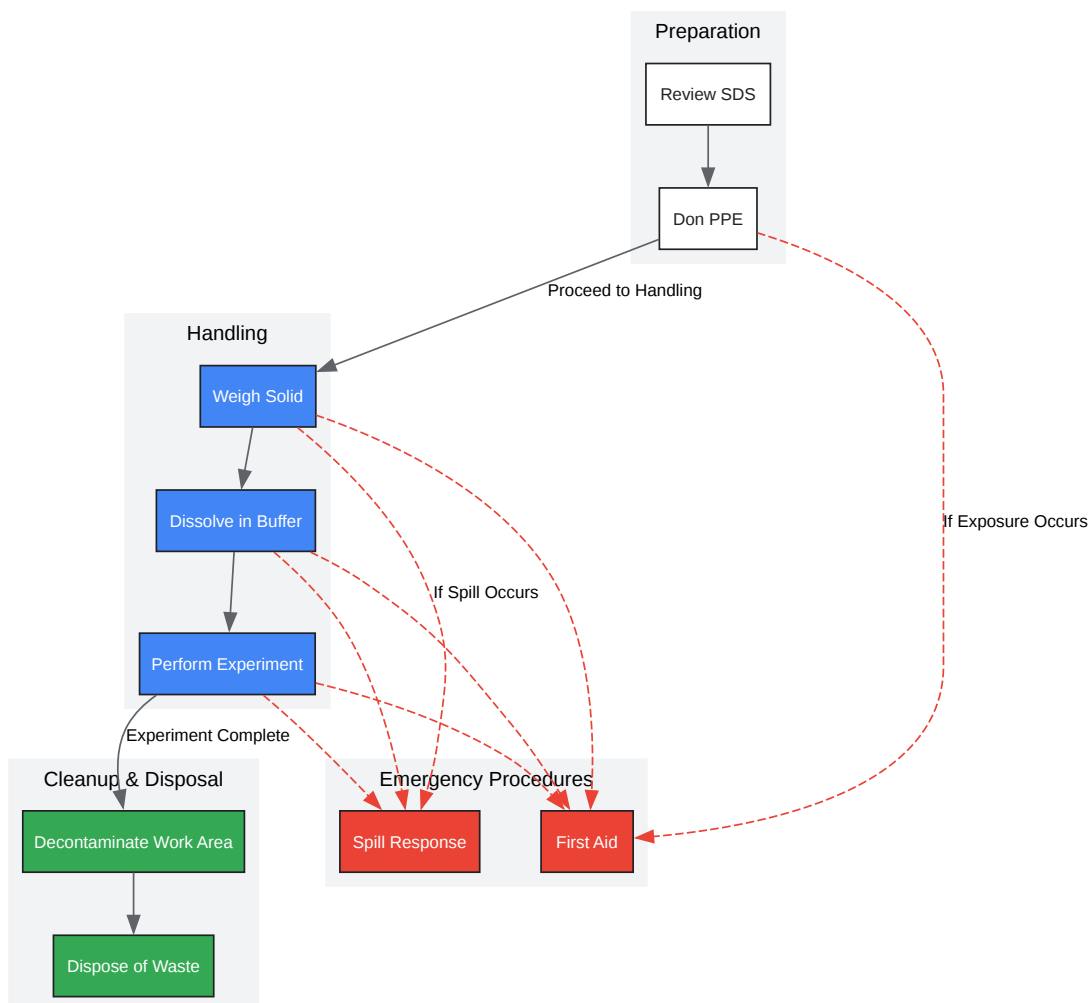
Quantitative Data Summary

Property	Value
Molecular Formula	C13H22N4O8S2[2][3]
Molecular Weight	426.5 g/mol [2][3]
Solubility in Water	~20 mg/ml[5]
Solubility in PBS (pH 7.2)	~10 mg/ml[5]
Storage Temperature	-20°C[5]

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **L-Cysteine-glutathione Disulfide** in a laboratory setting, from preparation to disposal.

Workflow for Handling L-Cysteine-glutathione Disulfide



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Caption: Workflow for Handling **L-Cysteine-glutathione Disulfide**.

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